

Perylene Red molecular structure and formula

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Compound of Interest

Compound Name: Perylene Red

Cat. No.: B1679657

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An In-depth Technical Guide to Perylene Red

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the molecular structure, physicochemical properties, synthesis, and potential biological applications of **Perylene Red**, a high-performance fluorescent dye and organic pigment.

Molecular Structure and Chemical Formula

Perylene Red, identified by the CAS number 123174-58-3, is a complex perylene bisimide derivative.^[1] Its molecular architecture is characterized by a planar, polycyclic aromatic hydrocarbon core derived from perylene tetracarboxylic acid anhydride.^[1] This core structure is functionalized with diisopropylphenyl and phenoxy groups, which contribute to its unique photophysical properties and solubility in organic solvents.^[1]

The chemical identity of **Perylene Red** is defined by the following:

- Molecular Formula: $C_{72}H_{58}N_2O_8$ ^[1]
- IUPAC Name: 2,9-bis[2,6-bis(1-methylethyl)phenyl]-5,6,12,13-tetraphenoxyanthra[2,1,9-def:6,5,10-d'e'f']diisoquinoline-1,3,8,10(2H,9H)-tetraone^[1]
- Synonyms: Lumogen Red 300, ROT 300, N,N'-bis(2,6-diisopropylphenyl)-1,6,7,12-tetraphenoxyperylene-3,4:9,10-tetracarboxdiimide^{[1][2]}

Physicochemical and Spectroscopic Data

The quantitative properties of **Perylene Red** are summarized in the table below, providing key data points for experimental design and application development.

Property	Value	Reference(s)
Identifiers		
CAS Number	123174-58-3	[1]
EC Number	448-660-2	[1]
UNII	1283KGS16D	[1]
Molecular Properties		
Molecular Weight	1079.24 g/mol	[1]
Density	1.3 ± 0.1 g/cm ³	[1]
Physical Properties		
Melting Point	>300°C (decomposes)	[1]
Solubility	Soluble in DMSO and chloroform	[1][3]
Spectroscopic Properties		
Absorption Maximum (λ _{max})	465 nm	[1]
Emission Maximum (λ _{max})	612 nm	[1]
Fluorescence Quantum Yield	50% (in silicone matrix)	[1]

Experimental Protocols

Synthesis of Perylene Red

The synthesis of **Perylene Red** and other perylene diimides (PDIs) is typically achieved through the condensation of a perylene dianhydride with a primary amine. While various methods exist, a general, solvent-mediated approach is outlined below. This protocol is based on established synthesis routes for bay-substituted PDIs.

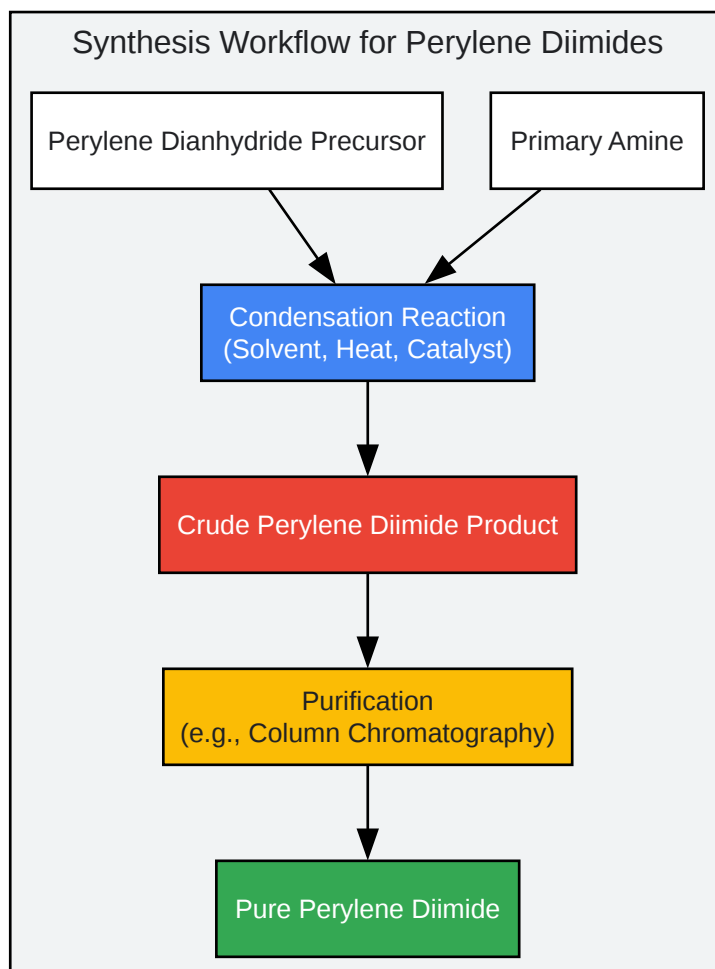
Materials:

- 1,6,7,12-Tetrachloro-N,N'-bis(2,6-diisopropylphenyl)perylene-3,4:9,10-tetracarboxylic bisimide (Chlorinated PDI precursor)
- Phenol
- Anhydrous Potassium Carbonate (K_2CO_3)
- N-methyl-pyrrolidone (NMP)
- Ethyl acetate
- Anhydrous Sodium Sulfate (Na_2SO_4)
- Water

Procedure:

- In a 250 mL round-bottom flask, combine the chlorinated PDI precursor (1.7 g, 2 mmol), phenol (1.6 mL, 16 mmol), and powdered anhydrous K_2CO_3 (1.1 g, 8 mmol) in NMP (60 mL).
[4]
- Stir the mixture under an inert argon atmosphere.[4]
- Heat the reaction mixture to 90°C and maintain this temperature overnight under a nitrogen atmosphere.[4]
- After the reaction is complete, allow the mixture to cool to room temperature.[4]
- Pour the reaction liquid into water and extract the product with ethyl acetate.[4]
- Combine the organic layers and dry them over anhydrous Na_2SO_4 . [4]
- Evaporate the solvent under vacuum to yield the crude **Perylene Red** product.[4]
- Further purification can be achieved through column chromatography.

A generalized workflow for the synthesis of Perylene Diimides is illustrated in the diagram below.



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A generalized workflow for the synthesis of Perylene Diimides.

Analytical Methods

The characterization of **Perylene Red** can be performed using standard analytical techniques:

- Nuclear Magnetic Resonance (NMR) Spectroscopy: ^1H and ^{13}C NMR can be used to confirm the molecular structure.
- Mass Spectrometry (MS): High-resolution mass spectrometry can verify the molecular weight and elemental composition.

- UV-Visible Spectroscopy: To determine the absorption spectrum and confirm the λ_{max} .
- Fluorescence Spectroscopy: To measure the emission spectrum and determine the fluorescence quantum yield.

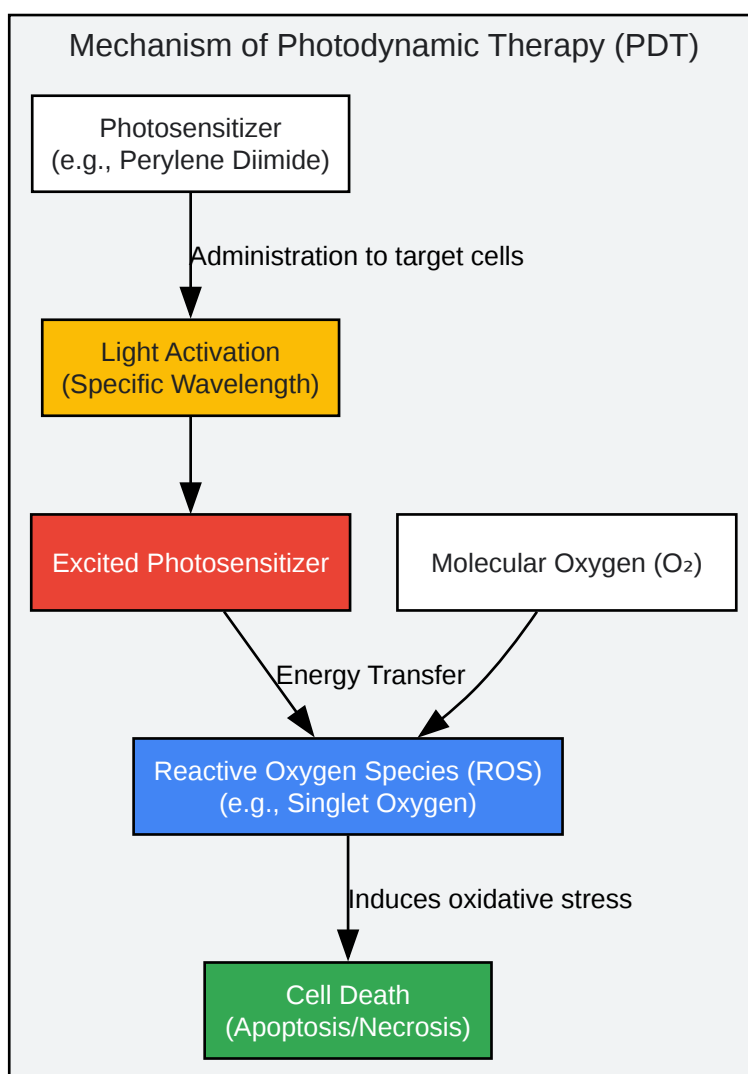
Biological and Therapeutic Potential

Perylene diimide derivatives, including **Perylene Red**, are gaining attention for their potential in various biomedical applications due to their unique optical properties and biocompatibility.[5]

Photodynamic Therapy (PDT)

PDT is a treatment modality that utilizes a photosensitizing agent, light, and oxygen to induce cell death.[6] PDI derivatives are being explored as photosensitizers for PDT.[5] The general mechanism involves the administration of the photosensitizer, which is preferentially taken up by cancer cells.[6] Upon irradiation with light of a specific wavelength, the photosensitizer is excited and transfers energy to molecular oxygen, generating reactive oxygen species (ROS) that are toxic to the cells.[7]

The diagram below illustrates the fundamental principle of Photodynamic Therapy.



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The fundamental principle of Photodynamic Therapy.

Bioimaging and Cellular Labeling

The strong fluorescence and high photostability of **Perylene Red** and its derivatives make them suitable candidates for use as fluorescent probes in cellular imaging.[5][8] Modifications to the PDI structure can enhance water solubility, facilitating their use in biological systems for applications such as live-cell imaging and targeted organelle visualization.[5]

Antimicrobial and Anticancer Activity

Some PDI derivatives have been reported to possess antibacterial, antifungal, and anticancer properties.[8] Naturally occurring PDI derivatives like hypericin have demonstrated inhibitory activity against bacteria.[8] While specific studies on the antimicrobial and anticancer activities of the **Perylene Red** with CAS number 123174-58-3 are not extensively detailed, the broader class of PDI compounds shows promise in these therapeutic areas.

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References

- 1. Perylene Red | 123174-58-3 | Benchchem [benchchem.com]
- 2. dakenchem.com [dakenchem.com]
- 3. Perylene Red | TargetMol [targetmol.com]
- 4. ROT 300 | 123174-58-3 [chemicalbook.com]
- 5. mdpi.com [mdpi.com]
- 6. Photodynamic therapy for non-melanoma skin cancer | Canadian Cancer Society [cancer.ca]
- 7. Recent Advances in Applications of Fluorescent Perylenediimide and Perylenemonoimide Dyes in Bioimaging, Photothermal and Photodynamic Therapy - PMC [pmc.ncbi.nlm.nih.gov]
- 8. researchgate.net [researchgate.net]
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